

Technical Guide: Physicochemical Properties of 2-(4-Chlorophenyl)benzothiazole

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Compound of Interest

Compound Name: 2-(4-Chlorophenyl)benzothiazole

Cat. No.: B1219517

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the core physicochemical properties of **2-(4-Chlorophenyl)benzothiazole**, specifically its melting point and solubility. The information herein is intended to support research, development, and quality control activities involving this compound.

Core Physicochemical Data

The quantitative data for **2-(4-Chlorophenyl)benzothiazole** are summarized in the table below for easy reference and comparison.

Property	Value	Reference(s)
Molecular Formula	C ₁₃ H ₈ ClNS	[1]
Molecular Weight	245.73 g/mol	[2]
Melting Point	118 °C	[1][3][4]
Appearance	Light yellow to yellow to green powder/crystal	[1][3]
LogP	4.61670	[4]

Solubility Profile

The solubility of **2-(4-Chlorophenyl)benzothiazole** in various common laboratory solvents is critical for its handling, formulation, and application in experimental settings.

Solvent	Solubility	Reference(s)
Toluene	Soluble	[3]
Water	Insoluble (predicted)	[4]
Ethanol	Sparingly soluble (predicted)	
Acetone	Soluble (predicted)	
Dimethyl Sulfoxide (DMSO)	Soluble (predicted)	
Chloroform	Soluble (predicted)	
Ethyl Acetate	Soluble (predicted)	

Note: Predicted solubilities are based on the compound's non-polar structure and high LogP value. Experimental verification is recommended.

Experimental Protocols

Detailed methodologies for the determination of the melting point and solubility of **2-(4-Chlorophenyl)benzothiazole** are provided below.

Melting Point Determination

The melting point of **2-(4-Chlorophenyl)benzothiazole** can be accurately determined using the capillary method with a calibrated melting point apparatus.

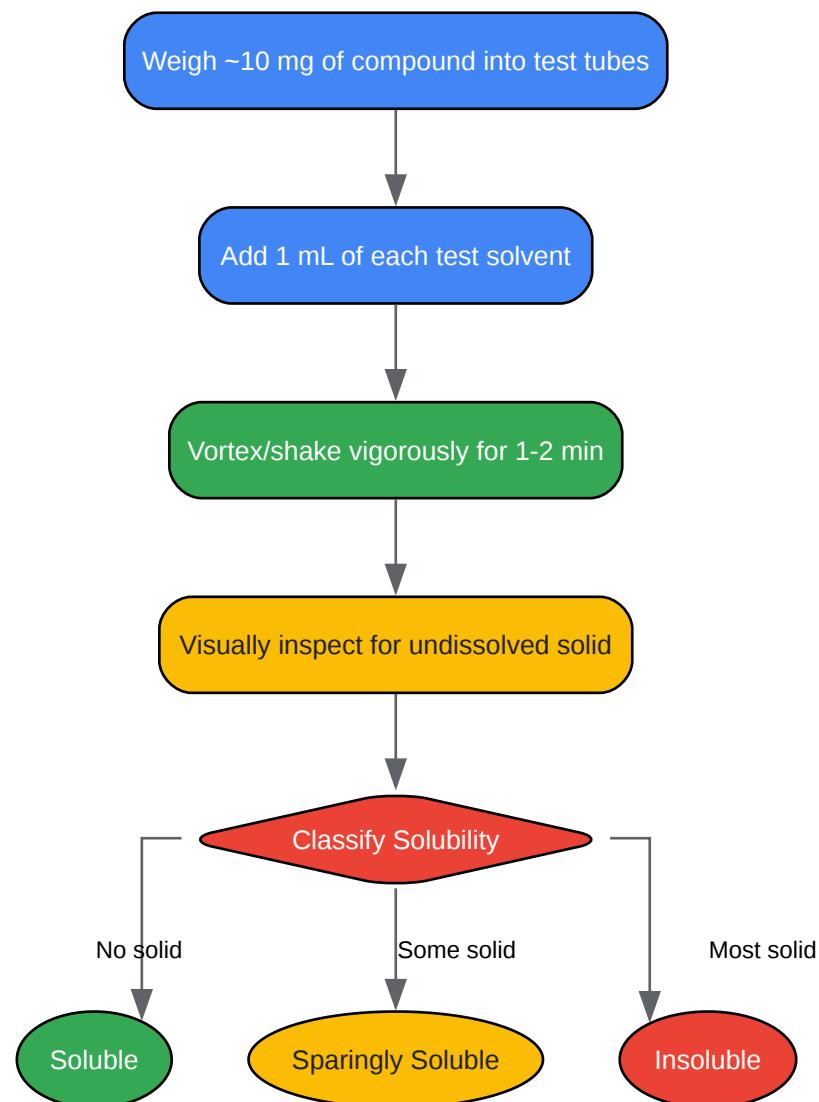
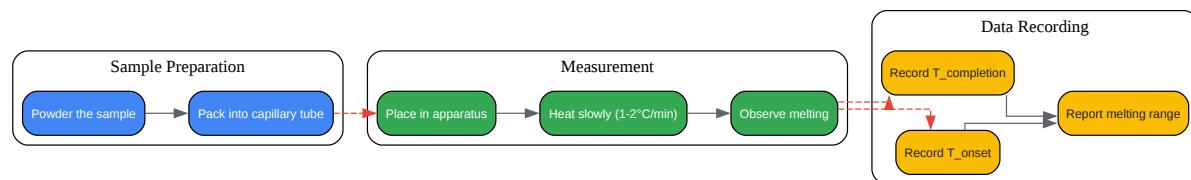
Materials:

- **2-(4-Chlorophenyl)benzothiazole**, finely powdered
- Capillary tubes (sealed at one end)
- Melting point apparatus (e.g., Mel-Temp or similar)

- Thermometer (calibrated)

Procedure:

- Sample Preparation: A small amount of finely powdered **2-(4-Chlorophenyl)benzothiazole** is packed into a capillary tube to a height of 2-3 mm. The packing should be dense and uniform.
- Apparatus Setup: The capillary tube is placed in the heating block of the melting point apparatus alongside a calibrated thermometer.
- Heating: The apparatus is heated at a steady and slow rate, approximately 1-2 °C per minute, as the temperature approaches the expected melting point.
- Observation: The sample is observed through the magnifying lens. The temperature at which the first drop of liquid appears is recorded as the onset of melting.
- Completion: The temperature at which the last solid crystal melts is recorded as the completion of melting. The melting range is reported as the range between the onset and completion temperatures. For a pure compound, this range should be narrow (0.5-1 °C).



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